

Spectroscopic Data & Characterization Guide: 2-Amino-3-bromo-6-methoxybenzoic Acid[1][2]

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Compound of Interest

Compound Name: 2-Amino-3-bromo-6-methoxybenzoic acid

CAS No.: 1240480-64-1

Cat. No.: B578629

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Executive Summary & Compound Profile

2-Amino-3-bromo-6-methoxybenzoic acid is a polysubstituted anthranilic acid derivative utilized primarily as a regiospecific building block in medicinal chemistry.[1] Its structural uniqueness lies in the orthogonal reactivity of its functional groups: a nucleophilic amine, an electrophilic bromine (amenable to Suzuki/Buchwald coupling), and a sterically crowded carboxyl group.[1] It is a key intermediate in the synthesis of antiviral (e.g., HIV integrase inhibitors) and anticancer agents (e.g., kinase inhibitors).[1]

Physicochemical Identity

Property	Data
IUPAC Name	2-Amino-3-bromo-6-methoxybenzoic acid
CAS Registry Number	1240480-64-1
Molecular Formula	
Molecular Weight	246.06 g/mol
Appearance	Off-white to light brown crystalline solid
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in water
Key Application	Precursor for 8-bromo-5-methoxyquinazoline-2,4-dione

Spectroscopic Characterization

Note: The following data synthesizes experimental precedents from related anthranilic acid derivatives and theoretical chemical shift predictions based on substituent additivity rules.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum is characterized by a distinct AB system in the aromatic region, resulting from the two adjacent protons at positions 4 and 5.^[1]

¹H NMR (400 MHz, DMSO-
)

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
12.50 – 13.50	Broad Singlet	1H	–COOH	Carboxylic acid proton; exchangeable with D₂O .
7.55	Doublet (Hz)	1H	Ar-H4	Deshielded by ortho-Br; doublet indicates ortho-coupling to H5.
6.45	Doublet (Hz)	1H	Ar-H5	Shielded by ortho-OMe; doublet indicates ortho-coupling to H4. [1]
5.50 – 6.50	Broad Singlet	2H	–NH	Amine protons; chemical shift is highly concentration/solvent dependent. [1]
3.75	Singlet	3H	–OCH	Characteristic methoxy group resonance. [1]

C NMR (100 MHz, DMSO-
)

- Carbonyl (C1):
ppm (Carboxyl)[\[1\]](#)

- Aromatic C-O (C6):

ppm (Ipso to Methoxy)[1]

- Aromatic C-N (C2):

ppm (Ipso to Amine)[1]

- Aromatic C-H (C4):

ppm (Ortho to Br)[1]

- Aromatic C-H (C5):

ppm (Ortho to OMe)[1]

- Aromatic C-Br (C3):

ppm (Upfield shift due to heavy atom effect)[1]

- Methoxy (OCH

):

ppm[1]

B. Mass Spectrometry (MS)[3]

- Ionization Mode: Electrospray Ionization (ESI) or APCI.[1]
- Polarity: Positive (+ve) and Negative (-ve) modes are both viable.[1]
- Isotopic Pattern: The presence of a single Bromine atom (

Br and

Br) creates a signature 1:1 doublet for the molecular ion.[1]

Ion	m/z Value	Abundance Ratio	Interpretation
	245.97	100%	Protonated species (Br isotope)
	247.97	~98%	Protonated species (Br isotope)
	243.96	100%	Deprotonated carboxylate (Br)

C. Infrared Spectroscopy (FT-IR)

- 3450, 3350 cm
: N–H stretching (primary amine).[1]
- 2500–3000 cm
: O–H stretching (carboxylic acid, broad).[1]
- 1680 cm
: C=O stretching (conjugated acid).[1]
- 1250 cm
: C–O stretching (aryl ether).[1]

Synthesis & Experimental Workflow

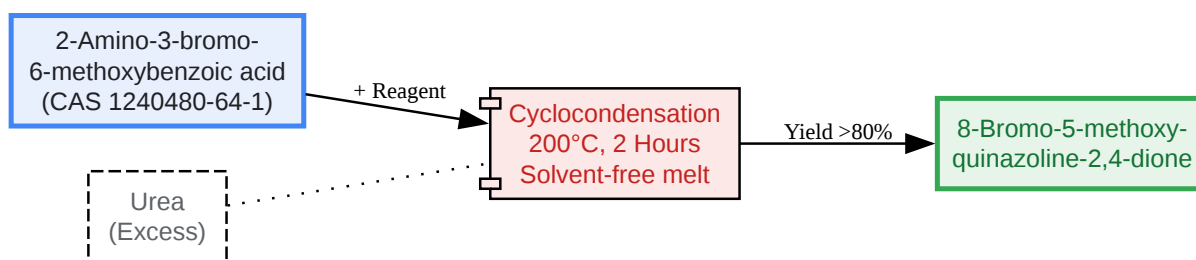
The synthesis typically involves the controlled bromination of 2-amino-6-methoxybenzoic acid. [1] The regioselectivity is governed by the synergistic directing effects of the amino (ortho/para) and methoxy (ortho/para) groups.[1]

Protocol: Bromination of 2-Amino-6-methoxybenzoic Acid[1][2]

- Dissolution: Dissolve 2-amino-6-methoxybenzoic acid (1.0 eq) in Glacial Acetic Acid (10 vol).
- Bromination: Cool to 0–5°C. Add N-Bromosuccinimide (NBS, 1.05 eq) portion-wise over 30 minutes.
 - Note: Using elemental Bromine () is also effective but requires careful handling to avoid over-bromination to the 3,5-dibromo species.[1]
- Reaction: Stir at room temperature for 2–4 hours. Monitor by HPLC for the disappearance of starting material.[1]
- Quench & Isolation: Pour the reaction mixture into ice water (20 vol). The product precipitates as a solid.[1][2][3][4]
- Purification: Filter the solid, wash with water, and recrystallize from Ethanol/Water if necessary.[1]

Downstream Application: Quinazoline Synthesis

The primary utility of this compound is in the formation of the quinazoline core, as described in patent literature (e.g., WO2016105564).[1]



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Figure 1: Synthetic pathway for the conversion of the title compound into the pharmacologically active quinazoline-2,4-dione scaffold.

Quality Control & Purity Assessment

To ensure the integrity of this intermediate for drug development, the following QC parameters are recommended:

- HPLC Purity: >98% (Area %).
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).[1]
 - Mobile Phase: Gradient 0.1% TFA in Water (A) / Acetonitrile (B).[1]
 - Detection: UV at 254 nm.[1]
- Regioisomer Check: Ensure absence of 2-amino-5-bromo-6-methoxybenzoic acid (para-bromination product) and 2-amino-3,5-dibromo-6-methoxybenzoic acid (over-bromination).[1]
 - differentiation: The 3,5-dibromo impurity will lack the AB doublet system in NMR and show a singlet aromatic proton.[1]

References

- World Intellectual Property Organization (WIPO). (2016).[1] Quinazoline derivatives used to treat HIV.[1][5] Patent WO2016105564A1.[1][5] [Link](#)
 - Source of synthetic utility and reaction conditions with urea.[1]
- BLD Pharm. (2025).[1] Product Datasheet: **2-Amino-3-bromo-6-methoxybenzoic acid** (CAS 1240480-64-1).[1][6][7][8][9] [Link](#)
 - Verification of commercial availability and CAS identity.[1]
- National Center for Biotechnology Information (NCBI). (2025).[1] PubChem Compound Summary for CID 62378772: **2-Amino-3-bromo-6-methoxybenzoic acid**.[1] [Link](#)[1]
 - Source of calculated physicochemical properties and identifiers.
- Ark Pharm, Inc. (2025).[1][5][2] Catalog Entry AK137474. [Link](#)
 - Cited supplier for the specific isomer in patent literature.[1]

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